

Synthesis and Purification of Dmg-Nitrophenyl Carbonate: A Technical Guide

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Compound of Interest

Compound Name: *Dmg-nitrophenyl carbonate*

Cat. No.: *B15549802*

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Abstract

This technical guide provides a comprehensive overview of the synthesis and purification of 1,2-dimyristoyl-rac-glycerol-3-(p-nitrophenyl carbonate) (**Dmg-nitrophenyl carbonate**). While direct, detailed experimental protocols for the synthesis of **Dmg-nitrophenyl carbonate** are not readily available in published literature, this document outlines a plausible and robust synthetic strategy. This strategy is based on established chemical principles for the formation of nitrophenyl carbonates, particularly drawing analogies from the well-documented synthesis of bis(4-nitrophenyl) carbonate. This guide includes a proposed experimental protocol, methods for purification, and relevant chemical data. The information is intended to provide researchers with a strong foundational methodology for the laboratory-scale production of **Dmg-nitrophenyl carbonate**, a valuable reagent in bioconjugation and drug delivery applications.

Introduction

Dmg-nitrophenyl carbonate is a specialized chemical reagent characterized by a 1,2-dimyristoyl-rac-glycerol (Dmg) lipid headgroup linked to a p-nitrophenyl carbonate moiety.^[1] The p-nitrophenyl carbonate group is an excellent leaving group, making it highly susceptible to

displacement by amine nucleophiles under mild conditions to form stable carbamate bonds.[1] [2] This reactivity profile makes **Dmg-nitrophenyl carbonate** a valuable tool for the conjugation of the Dmg lipid to amine-containing molecules such as peptides, proteins, and small-molecule drugs. This process is integral to the development of lipid-based drug delivery systems and other biomedical applications.

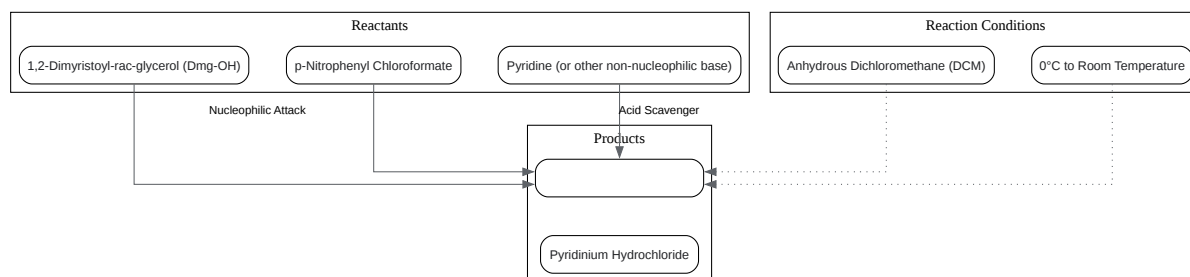
This guide will detail a proposed synthesis and purification workflow for **Dmg-nitrophenyl carbonate**.

Proposed Synthesis of Dmg-Nitrophenyl Carbonate

The proposed synthesis of **Dmg-nitrophenyl carbonate** involves the reaction of 1,2-dimyristoyl-rac-glycerol (Dmg-OH) with p-nitrophenyl chloroformate in the presence of a non-nucleophilic base. This method is analogous to the preparation of other p-nitrophenyl carbonates.[3]

Reaction Scheme

The logical relationship for the synthesis is outlined below:



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Caption: Logical flow of the proposed synthesis of **Dmg-nitrophenyl carbonate**.

Experimental Protocol

The following is a detailed, proposed experimental protocol for the synthesis of **Dmg-nitrophenyl carbonate**.

Materials:

- 1,2-Dimyristoyl-rac-glycerol (Dmg-OH)
- p-Nitrophenyl chloroformate
- Anhydrous pyridine
- Anhydrous dichloromethane (DCM)
- Saturated aqueous sodium bicarbonate solution
- Brine (saturated aqueous sodium chloride solution)
- Anhydrous sodium sulfate
- Silica gel for column chromatography
- Hexanes
- Ethyl acetate

Procedure:

- **Reaction Setup:** In a flame-dried, two-neck round-bottom flask equipped with a magnetic stir bar and a nitrogen inlet, dissolve 1,2-dimyristoyl-rac-glycerol (1.0 eq) in anhydrous dichloromethane.
- **Cooling:** Cool the solution to 0°C using an ice bath.
- **Addition of Base:** Add anhydrous pyridine (1.2 eq) to the cooled solution and stir for 10 minutes.

- Addition of Chloroformate: Slowly add a solution of p-nitrophenyl chloroformate (1.1 eq) in anhydrous dichloromethane to the reaction mixture dropwise over 30 minutes.
- Reaction: Allow the reaction to warm to room temperature and stir for 12-16 hours under a nitrogen atmosphere. Monitor the reaction progress by thin-layer chromatography (TLC).
- Workup:
 - Quench the reaction by the slow addition of deionized water.
 - Transfer the mixture to a separatory funnel and wash sequentially with saturated aqueous sodium bicarbonate solution (2x) and brine (1x).
 - Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield the crude product.

Purification of Dmg-Nitrophenyl Carbonate

The crude **Dmg-nitrophenyl carbonate** is typically purified by silica gel column chromatography to remove unreacted starting materials and byproducts.

Purification Workflow

The general workflow for the purification of **Dmg-nitrophenyl carbonate** is depicted below:



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Caption: Experimental workflow for the purification of **Dmg-nitrophenyl carbonate**.

Purification Protocol

Procedure:

- Column Preparation: Prepare a silica gel column using a suitable solvent system (e.g., a gradient of ethyl acetate in hexanes).

- Loading: Dissolve the crude product in a minimal amount of dichloromethane and load it onto the column.
- Elution: Elute the column with the chosen solvent system, collecting fractions.
- Analysis: Monitor the fractions by TLC to identify those containing the pure product.
- Pooling and Concentration: Combine the pure fractions and remove the solvent under reduced pressure to yield the purified **Dmg-nitrophenyl carbonate** as a solid or oil.
- Drying: Dry the final product under high vacuum to remove any residual solvent.

Data Presentation

The following tables summarize key chemical and physical properties of **Dmg-nitrophenyl carbonate** and related compounds.

Physicochemical Properties of Dmg-Nitrophenyl Carbonate

Property	Value	Reference
Molecular Formula	C38H63NO9	[1]
Molecular Weight	677.91 g/mol	[1]
CAS Number	2172921-69-4	[1][2]
Purity (Typical)	>98%	[2]
Appearance	Not Specified (likely a solid or oil)	
Storage Conditions	-20°C	[2]

Comparison with a Related Compound: bis(4-nitrophenyl) carbonate

Property	Dmg-nitrophenyl carbonate	bis(4-nitrophenyl) carbonate	Reference
Molecular Formula	C38H63NO9	C13H8N2O7	[1][4]
Molecular Weight	677.91 g/mol	304.21 g/mol	[1][5]
CAS Number	2172921-69-4	5070-13-3	[1][4]
Structure	Lipid-containing	Symmetrical aromatic	[1][4]
Primary Use	Lipid conjugation	General carbonylation/peptide coupling	[1][6]

Conclusion

This technical guide provides a detailed, albeit proposed, methodology for the synthesis and purification of **Dmg-nitrophenyl carbonate**. By leveraging established chemical reactions for the formation of p-nitrophenyl carbonates, researchers can confidently approach the synthesis of this valuable lipid-conjugation reagent. The provided protocols and data serve as a comprehensive resource for scientists and professionals in the field of drug development and bioconjugation. It is recommended that researchers optimize the described conditions for their specific laboratory settings to achieve the best results.

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